

Essential Safety and Logistical Information for Handling PEG8000

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Compound of Interest

Compound Name: PEG8000

Cat. No.: B042446

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Polyethylene Glycol 8000 (**PEG8000**). Adherence to these procedures is essential for ensuring a safe laboratory environment. While generally considered to have low toxicity, proper handling and disposal are necessary to mitigate any potential risks.

Personal Protective Equipment (PPE)

While some safety data sheets (SDS) suggest that no special protective equipment is required under normal use conditions^{[1][2]}, it is considered best practice in a laboratory setting to always wear basic personal protective equipment. This is a precautionary measure to protect against potential eye and skin irritation.

Recommended PPE for Handling **PEG8000**:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.^{[3][4][5]} ^[6] This is to prevent eye irritation that may occur upon contact with **PEG8000** powder or solution.^[3]
- **Hand Protection:** Wear appropriate protective gloves, such as nitrile or neoprene, to prevent skin contact.^{[3][5][7]} Although **PEG8000** is not considered a significant skin irritant, prolonged exposure may cause mild irritation.^[3]

- **Body Protection:** A standard laboratory coat is recommended to protect clothing and skin from spills.[3][8]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required.[4] However, if dust is generated, a NIOSH-approved N95 or P1 dust mask should be used to avoid inhalation.[7]

Quantitative Data

The following table summarizes the key quantitative data for **PEG8000** based on available safety data sheets.

Property	Value
CAS Number	25322-68-3
Physical State	Solid (Flakes or Powder)
Appearance	White
Odor	Odorless
Melting Point/Range	55 - 60 °C / 131 - 140 °F
Flash Point	270 °C / 518 °F
Autoignition Temperature	305 °C / 581 °F
pH	5.0 - 7.0 (in aqueous solution)
Occupational Exposure Limits	None established

Data sourced from Fisher Scientific and Thermo Fisher Scientific Safety Data Sheets.[4][6]

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][6]

- Keep away from strong oxidizing agents, as they are incompatible materials.[4][6]

Handling and Use:

- Ensure adequate ventilation in the work area.[1][4][6]
- Avoid the formation of dust when handling the solid form.[4][6] If weighing, do so in a manner that minimizes dust generation, such as in a fume hood or using a balance with a draft shield.
- Wash hands thoroughly after handling the product.[1]
- Avoid contact with skin, eyes, and clothing.[4][6]
- Do not eat, drink, or smoke in the laboratory area where **PEG8000** is handled.[9]

Disposal:

- Dispose of waste **PEG8000** and contaminated packaging in accordance with local, regional, and national regulations.[5][9]
- Do not dispose of **PEG8000** down the drain or into the environment.[3][9]
- For unused product, it can be disposed of as a non-hazardous solid waste. Contaminated materials should be placed in a suitable, labeled container for disposal.[5]

Emergency Procedures

Spills:

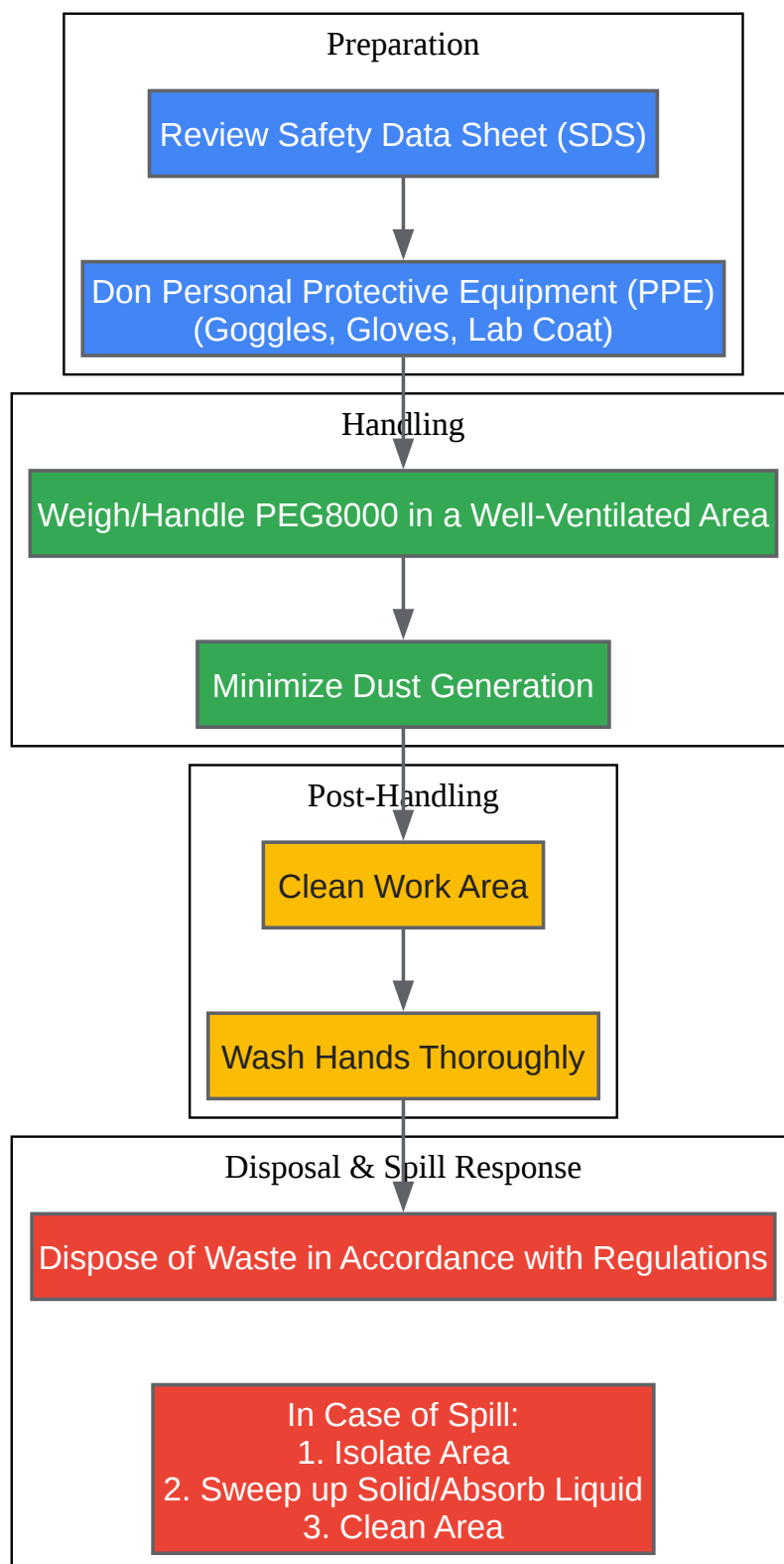
- For dry spills, sweep up the material and place it into a suitable container for disposal.[4][6] Avoid generating dust during this process.[4][6]
- For wet spills, absorb the material with an inert substance and place it in a container for disposal.
- Ensure the spill area is well-ventilated.

- Wash the spill area thoroughly with water after the material has been collected.[\[7\]](#)

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If irritation persists, seek medical attention.
[\[1\]](#)[\[3\]](#)
- Skin Contact: Wash the affected area with soap and water.[\[1\]](#)[\[3\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
- Inhalation: If dust is inhaled, move the person to fresh air.[\[1\]](#)[\[3\]](#) If breathing is difficult or discomfort persists, seek medical attention.
- Ingestion: Rinse the mouth with water.[\[1\]](#)[\[3\]](#) Do not induce vomiting.[\[6\]](#) If a large amount is swallowed, seek medical advice.[\[10\]](#)

Workflow for Safe Handling of PEG8000



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Caption: Workflow for the safe handling of **PEG8000**, from preparation to disposal.

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